

Determining Optimal Paclobutrazol Concentration for Ornamental Plant Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Paclobutrazol*

Cat. No.: *B3428284*

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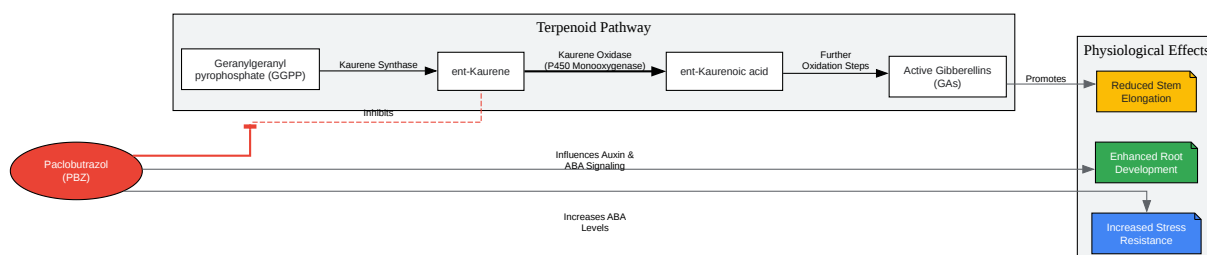
Introduction

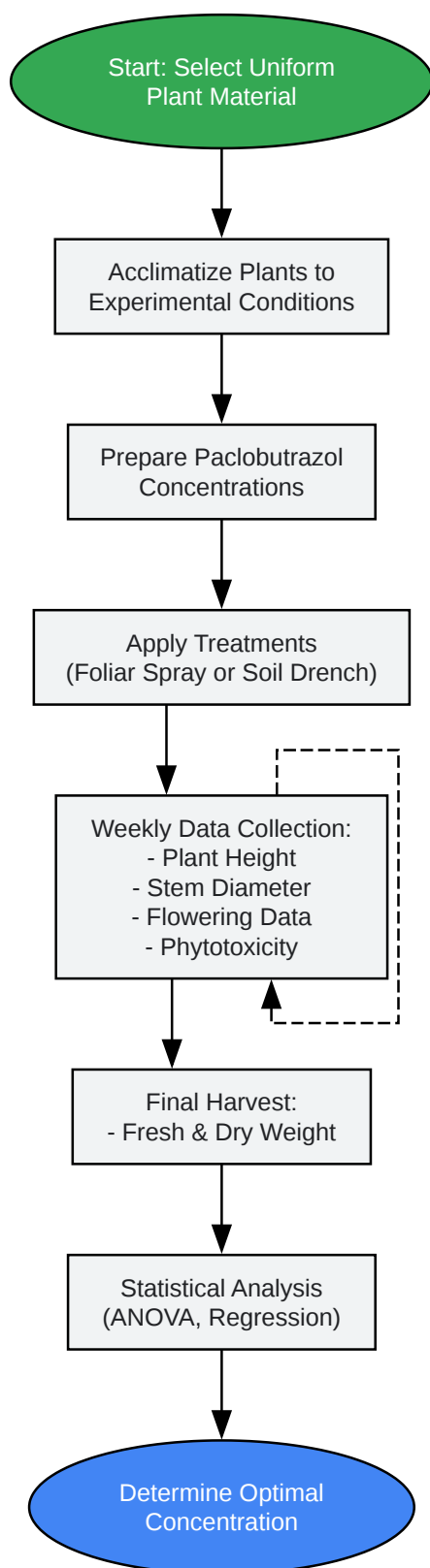
Paclobutrazol (PBZ) is a synthetic plant growth regulator belonging to the triazole family. It is widely utilized in ornamental horticulture to produce more compact, aesthetically pleasing plants by inhibiting gibberellin biosynthesis.[1][2] This leads to a reduction in internodal elongation, resulting in shorter, sturdier plants with enhanced green foliage.[1][2][3] Furthermore, **paclobutrazol** application can lead to increased chlorophyll content, improved stress resistance, and in some cases, enhanced flowering and fruiting.[1][2][4] The effectiveness of **paclobutrazol** is dependent on several factors, including plant species, cultivar, application method, concentration, and environmental conditions.[5][6] These notes provide detailed protocols and data to guide researchers in determining the optimal **paclobutrazol** concentration for their specific ornamental plant research.

Mechanism of Action

Paclobutrazol's primary mode of action is the inhibition of the P450-dependent monooxygenases that catalyze the oxidative steps in the biosynthesis of gibberellins (GAs) from ent-kaurene.[3][4] This blockage of the terpenoid pathway leads to a reduction in the levels of active gibberellins, which are responsible for stem elongation.[3][4] The inhibition of GA synthesis can also lead to an accumulation of precursors in the terpenoid pathway,

resulting in an increased production of abscisic acid (ABA), a hormone involved in stress responses.[3] **Paclobutrazol** has also been shown to influence other hormonal pathways, including increasing cytokinin levels and coordinating with auxin and abscisic acid signaling pathways to promote root development.[3][7][8]





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